

# safety and handling precautions for 4-Boc-aminopiperidine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Boc-Aminopiperidine

Cat. No.: B043040

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## An In-Depth Technical Guide to the Safe Handling of 4-Boc-Aminopiperidine

For researchers, scientists, and drug development professionals, a comprehensive understanding of the safety and handling precautions for chemical reagents is paramount. This guide provides a detailed overview of the safe handling procedures for **4-Boc-aminopiperidine** (CAS No. 73874-95-0), a common building block in pharmaceutical synthesis.

## Hazard Identification and Classification

**4-Boc-aminopiperidine** is classified as a hazardous substance. It is crucial to be aware of its potential health effects and physical hazards. The primary hazards are summarized in the table below.

Hazard Classification	Description
Acute Oral Toxicity	Harmful if swallowed.[1][2]
Skin Corrosion/Irritation	Causes skin irritation, and in some classifications, severe skin burns.[1][2][3][4]
Serious Eye Damage/Irritation	Causes eye irritation or serious eye damage.[1][2][3][4]
Respiratory Tract Irritation	Causes respiratory tract irritation if inhaled.[3][4]

Signal Word: Danger or Warning[1][3]

Hazard Statements:

- H302: Harmful if swallowed.[2][5]
- H314: Causes severe skin burns and eye damage.[2][5]
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- H290: May be corrosive to metals.[5]

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-Boc-aminopiperidine** is provided below.

Property	Value
Appearance	White to off-white crystalline powder or solid.[3][4]
Molecular Formula	C <sub>10</sub> H <sub>20</sub> N <sub>2</sub> O <sub>2</sub>
Molecular Weight	200.28 g/mol
Melting Point	162-166 °C[4]
Flash Point	Not available.[3][6]
Autoignition Temperature	Not available.[3]

## Safe Handling and Storage Protocols

Proper handling and storage are critical to minimizing the risks associated with **4-Boc-aminopiperidine**.

#### Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.  
[1][4]
- Facilities must be equipped with an eyewash station and a safety shower in close proximity to the workstation.[3][4]

#### Handling Procedures:

- Avoid all personal contact, including inhalation of dust.[5]
- Minimize dust generation and accumulation.[1][3]
- Do not eat, drink, or smoke when using this product.[1][5]
- Wash hands thoroughly after handling and before breaks.[6][7]
- Ensure containers are kept tightly closed when not in use.[3][5]

#### Storage Conditions:

- Store in a cool, dry, and well-ventilated place.[3][5][6]
- Keep containers tightly sealed.[3][5][6]
- Store away from incompatible materials such as strong oxidizing agents and strong acids.[4][6]

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **4-Boc-aminopiperidine**.

PPE Type	Specifications
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][3][4]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1][3][4] Gloves must be inspected prior to use and disposed of properly.[7]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator. A dust mask of type N95 (US) or a particulate filter conforming to EN 143 are recommended.[1][4]

## Experimental Protocols: Spill and Exposure Management

Detailed methodologies for managing accidental spills and exposures are outlined below.

Accidental Release Measures:

- Evacuate Personnel: Evacuate personnel to safe areas.[7]
- Ensure Ventilation: Ensure adequate ventilation.[3][6]
- Don PPE: Use proper personal protective equipment as indicated for handling.[3][6]
- Containment and Clean-up:
  - For small spills, sweep or vacuum up the material and place it into a suitable, labeled disposal container.[3][6]
  - Avoid generating dust during clean-up.[3][5][6]

- Do not let the product enter drains.[6][7]

#### First-Aid Measures:

Exposure Route	First-Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1][3][4]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[1][3][4]
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention. Do not use mouth-to-mouth resuscitation.[3]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][3][4]

## Fire-Fighting Measures

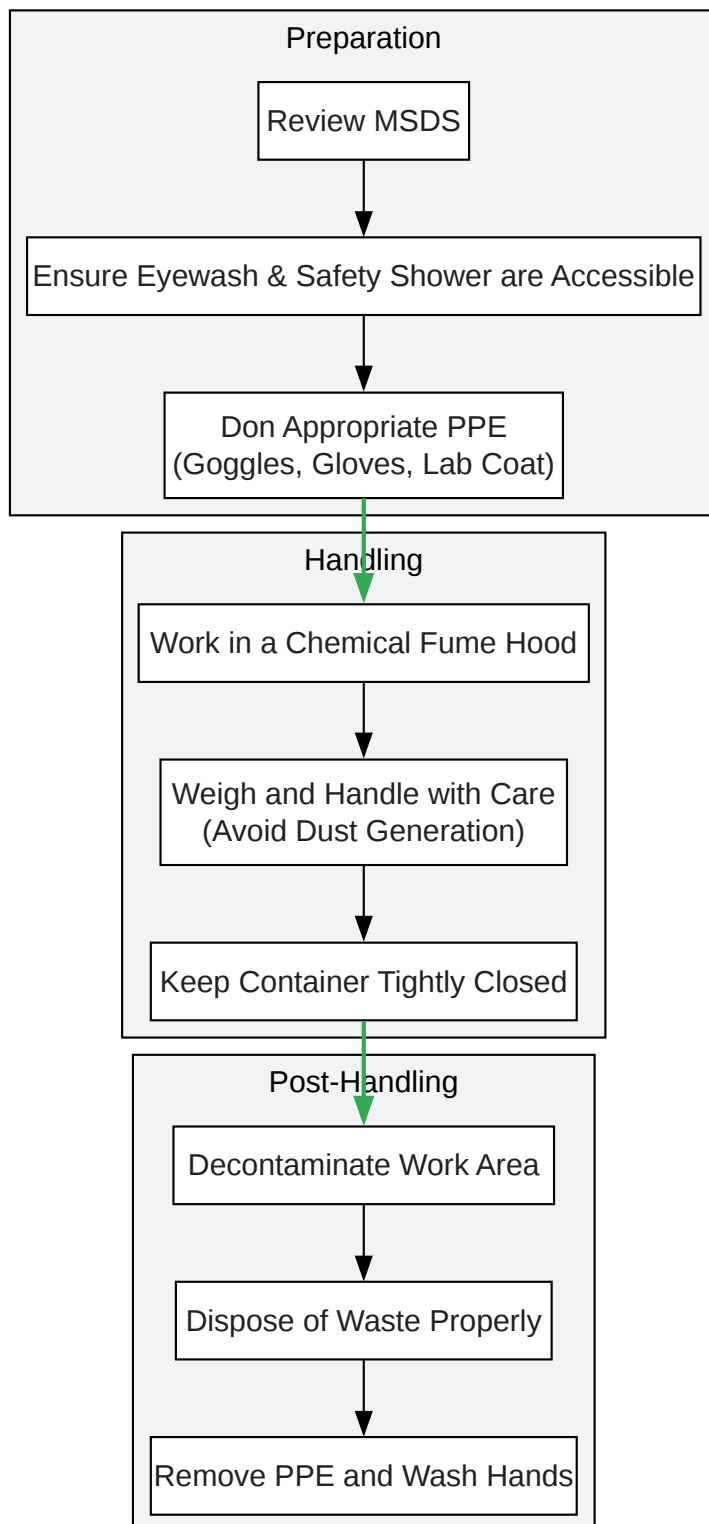
- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or chemical foam.[3][6]
- Hazardous Combustion Products: During a fire, irritating and highly toxic gases such as nitrogen oxides (NOx), carbon monoxide (CO), and carbon dioxide (CO2) may be generated. [1][6]
- Protective Equipment for Firefighters: As in any fire, wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full

protective gear.[\[1\]](#)[\[3\]](#)[\[6\]](#)

## Visualized Workflows and Logical Relationships

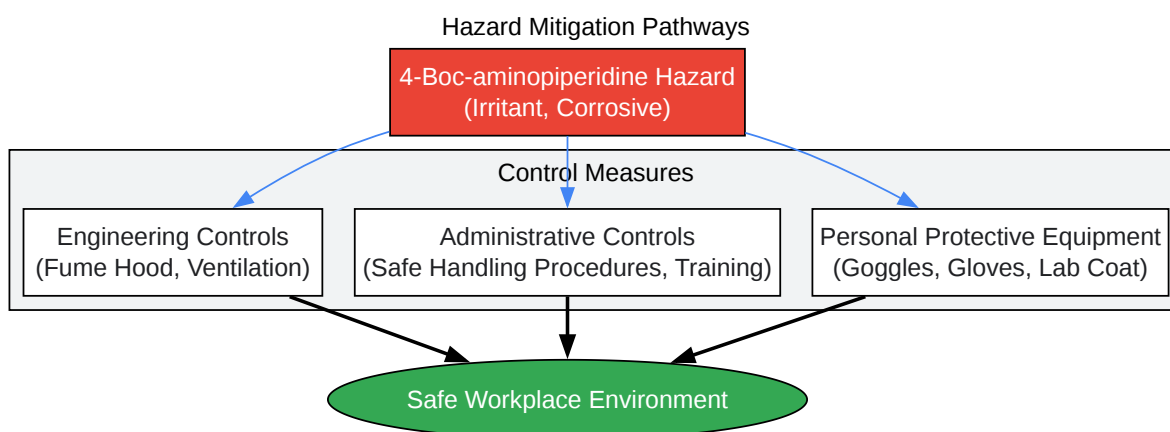
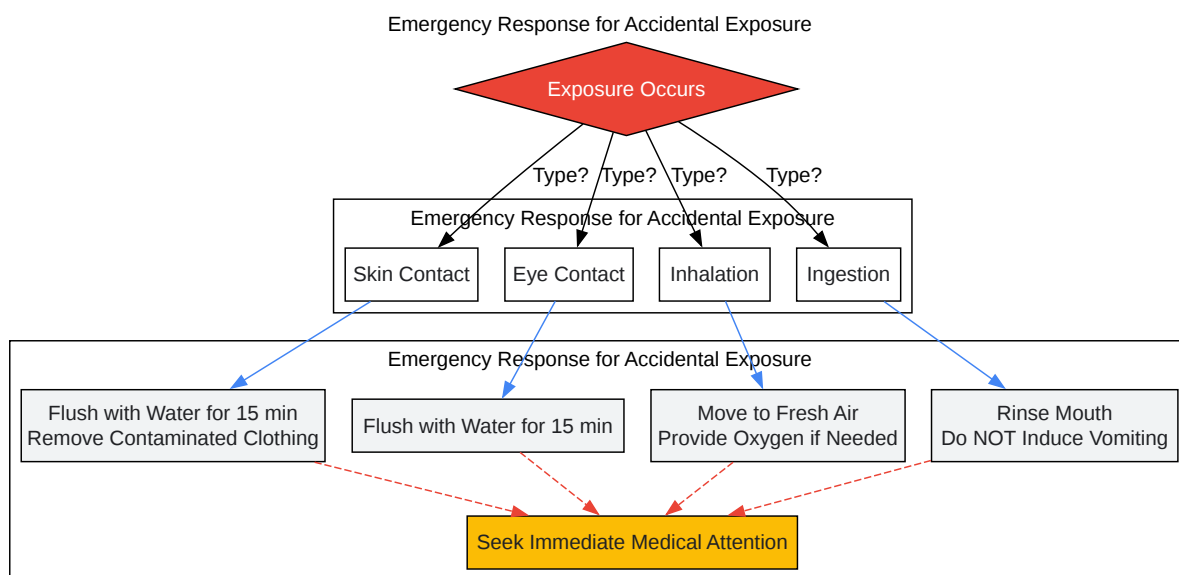
To further clarify the safety protocols, the following diagrams illustrate key workflows and logical relationships for handling **4-Boc-aminopiperidine**.

## Safe Handling Workflow for 4-Boc-aminopiperidine



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Caption: A step-by-step workflow for the safe handling of **4-Boc-aminopiperidine**.





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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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